

# An In-depth Technical Guide to the Safety and Handling of Yttrium Oxalate

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## Compound of Interest

Compound Name: **Yttrium oxalate**

Cat. No.: **B1593485**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **yttrium oxalate**. It is intended to be a crucial resource for laboratory personnel and professionals in the field of drug development who may work with this compound. The information is compiled from various safety data sheets and toxicological resources.

## Chemical and Physical Properties

**Yttrium oxalate** is an inorganic salt of yttrium and oxalic acid. It is a white, odorless, crystalline solid that is highly insoluble in water.<sup>[1][2]</sup> Upon heating, it decomposes to form yttrium oxide.

<sup>[1]</sup> Various hydrated forms of **yttrium oxalate** exist, with the nonahydrate and decahydrate being common.<sup>[3][4]</sup>

| Property                              | Value  | Source(s)                               |
|---------------------------------------|--|---|
| Chemical Formula                      | $\text{Y}_2(\text{C}_2\text{O}_4)_3$           | <a href="#">[4]</a>                     |
| Molecular Weight                      | 441.87 g/mol (anhydrous)                       | <a href="#">[5]</a>                     |
| CAS Number                            | 867-68-5 (anhydrous), 13266-82-5 (nonahydrate) | <a href="#">[3]</a> <a href="#">[4]</a> |
| Appearance                            | White crystalline solid/powder                 | <a href="#">[4]</a> <a href="#">[5]</a> |
| Solubility in Water                   | Insoluble                                      | <a href="#">[1]</a> <a href="#">[4]</a> |
| Solubility Product (K <sub>sp</sub> ) | $5.1 \times 10^{-30}$                          | <a href="#">[4]</a>                     |
| Decomposition Temperature             | Decomposes upon heating                        | <a href="#">[1]</a>                     |

## Hazard Identification and Classification

**Yttrium oxalate** is classified as a hazardous substance. The primary hazards are acute toxicity upon ingestion or skin contact and the risk of serious eye damage.[\[5\]](#)[\[6\]](#)

| Hazard Class                      | Category   | Hazard Statement                   |
|-----------------------------------|------------|------------------------------------|
| Acute Toxicity, Oral              | Category 4 | H302: Harmful if swallowed         |
| Acute Toxicity, Dermal            | Category 4 | H312: Harmful in contact with skin |
| Serious Eye Damage/Eye Irritation | Category 1 | H318: Causes serious eye damage    |

Signal Word: Danger[\[5\]](#)

GHS Pictograms:[\[5\]](#)

## Toxicological Information

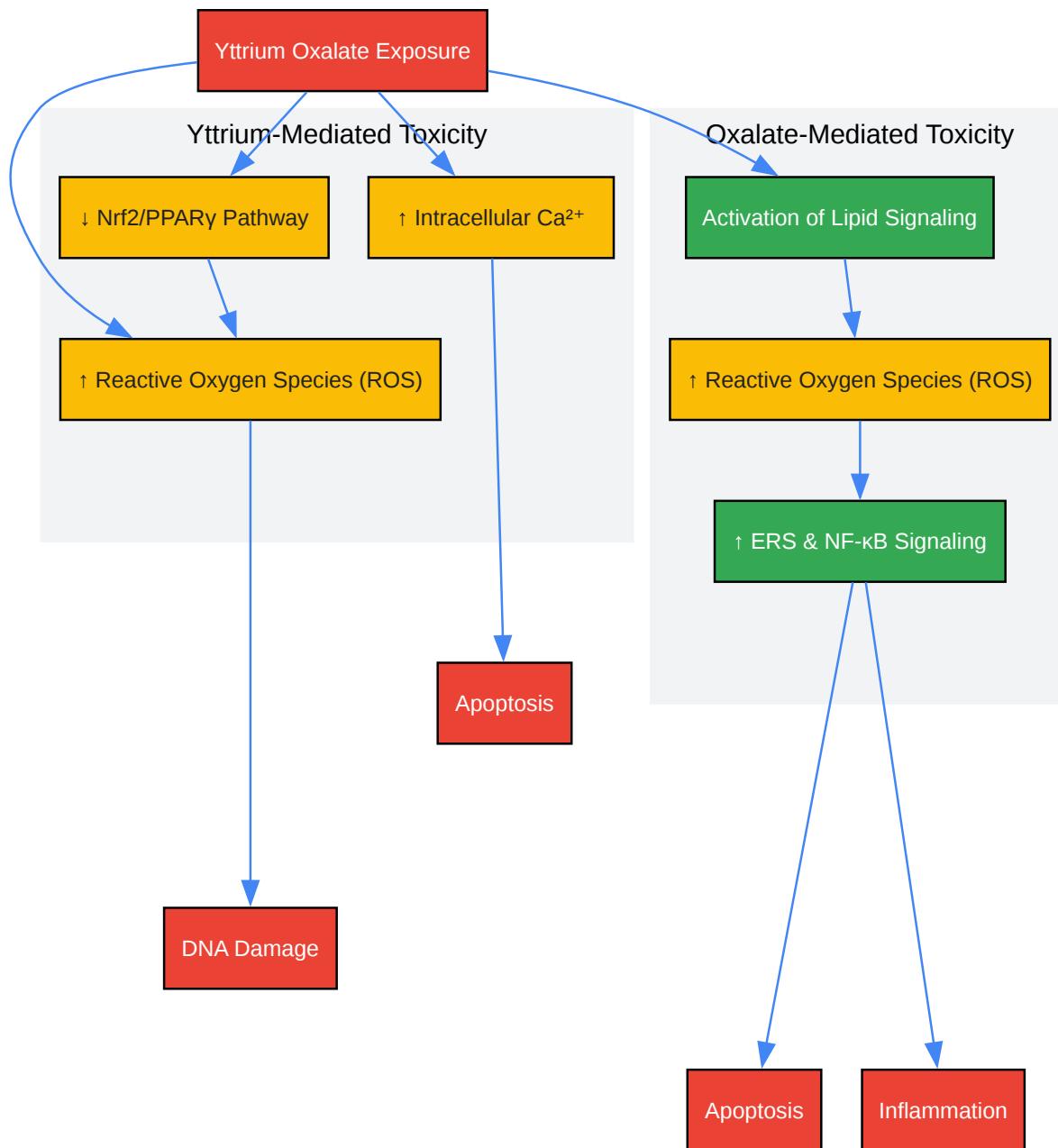
While specific lethal dose (LD<sub>50</sub>) values for **yttrium oxalate** are not readily available, the toxicity of its constituent components—yttrium and oxalate—provides insight into its potential health effects.

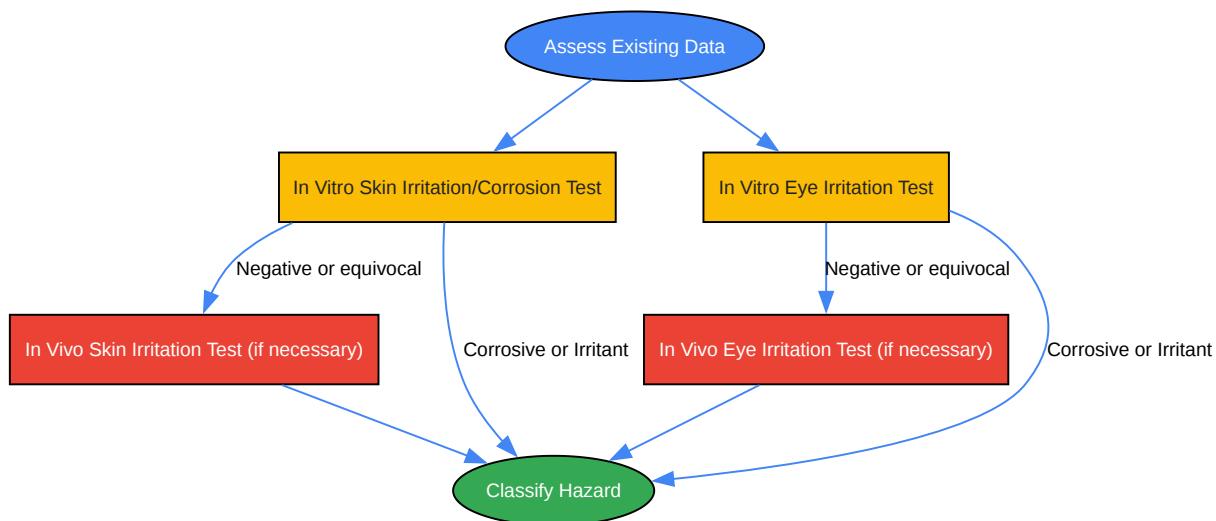
Yttrium: Yttrium and its compounds are known to cause eye irritation.[7] Animal studies have indicated the potential for pulmonary irritation and liver damage.[7] Long-term exposure to yttrium may lead to pneumoconiosis, a scarring of the lungs.[7] At a cellular level, yttrium has been shown to induce apoptosis (programmed cell death) through the disruption of calcium signaling pathways (Ca<sup>2+</sup>/IP3R1/CaMKII). It can also generate reactive oxygen species (ROS), leading to cytotoxicity and DNA damage, and can inhibit antioxidant defense pathways such as Nrf2/PPAR $\gamma$ .

Oxalate: Oxalate is a toxic metabolite that can cause significant injury to the kidneys by forming calcium oxalate crystals, leading to tubular obstruction and damage.[8] The toxicity of oxalate is mediated through several mechanisms, including the activation of lipid signaling pathways, production of ROS, and the induction of inflammatory responses through the activation of the endoplasmic reticulum stress (ERS) and NF- $\kappa$ B signaling pathways.

## Proposed Toxicological Signaling Pathways for Yttrium Oxalate

Based on the known toxicities of yttrium and oxalate, exposure to **yttrium oxalate** could potentially trigger a cascade of cellular events leading to toxicity. The following diagram illustrates a proposed logical relationship of these pathways.





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